

An In-depth Technical Guide to the Physical Properties of 1-Propoxydodecane

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-Propoxydodecane

Cat. No.: B3068646

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Propoxydodecane** (CAS No. 68409-59-6). The information is compiled for use in research, chemical synthesis, and drug development contexts where understanding the physical characteristics of this long-chain ether is crucial.

Core Physical and Chemical Data

1-Propoxydodecane is an organic compound classified as an ether. Its molecular structure, consisting of a propyl group and a dodecyl group linked by an oxygen atom, dictates its physical properties.

Property	Value	Source(s)
Molecular Formula	C15H32O	[1]
Molecular Weight	228.42 g/mol	[1]
Density	0.808 g/cm ³	[1][2][3]
Boiling Point	276.3 °C at 760 mmHg	[1][2]
Refractive Index	1.432	[1][2]
Vapour Pressure	0.00815 mmHg at 25°C	[2]
Flash Point	105.7 °C	[1]

Solubility Profile

Specific quantitative solubility data for **1-Propoxydodecane** is not readily available in published literature. However, based on its molecular structure—a long nonpolar alkyl chain (dodecyl group) and a less polar ether linkage—its solubility can be predicted based on the "like dissolves like" principle.

- **Water Solubility:** Due to the dominance of the large, nonpolar C12H25 hydrocarbon chain, **1-Propoxydodecane** is expected to be essentially insoluble in water. While the ether oxygen can act as a hydrogen bond acceptor, this is insufficient to overcome the hydrophobicity of the long alkyl chain.[2]
- **Organic Solvent Solubility:** It is anticipated to be soluble in a wide range of nonpolar organic solvents such as alkanes (e.g., hexane), aromatic hydrocarbons (e.g., toluene), and chlorinated solvents (e.g., dichloromethane). It is also expected to be soluble in other ethers (e.g., diethyl ether) and alcohols with longer carbon chains.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1-Propoxydodecane** from a primary research article are not available in the public domain. The data presented above is sourced from chemical supplier databases. Below are generalized, standard methodologies for the determination of these key physical properties.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for its determination is distillation.

General Workflow for Boiling Point Determination

Determination of Density

Density is the mass per unit volume of a substance. It is typically measured using a pycnometer or a digital density meter.

- Calibration: The volume of a clean, dry pycnometer is determined by filling it with a reference substance of known density (e.g., deionized water) at a specific temperature and weighing it.
- Sample Measurement: The pycnometer is emptied, dried, and filled with **1-Propoxydodecane**.
- Weighing: The mass of the pycnometer containing the sample is measured.
- Calculation: The density is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is measured using a refractometer (e.g., an Abbé refractometer).

- Calibration: The refractometer is calibrated using a standard with a known refractive index (e.g., distilled water).
- Sample Application: A few drops of **1-Propoxydodecane** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered. The refractive index is then read from the scale.

- **Temperature Control:** The temperature is controlled and recorded, as the refractive index is temperature-dependent.

Structure-Property Relationships

The physical properties of **1-Propoxydodecane** are a direct consequence of its molecular structure. The following diagram illustrates these relationships.

Structure-Property Relationships

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References

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- 2. Physical Properties of Ethers and Epoxides | OpenOChem Learn [learn.openochem.org]
- 3. Physical Properties of Ethers [unacademy.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1-Propoxydodecane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3068646#physical-properties-of-1-propoxydodecane>]

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